

# Safety, handling, and MSDS for 3-(2-Fluorophenyl)propionic acid.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-(2-Fluorophenyl)propionic acid

Cat. No.: B155346

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## In-Depth Technical Guide: 3-(2-Fluorophenyl)propionic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safety, handling, and Material Safety Data Sheet (MSDS) for **3-(2-Fluorophenyl)propionic acid**. The information is intended to support researchers, scientists, and professionals in the field of drug development in the safe and effective use of this compound.

## Chemical Identification and Physical Properties

**3-(2-Fluorophenyl)propionic acid** is a fluorinated aromatic carboxylic acid. Its properties make it a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and other advanced materials.[\[1\]](#)

Property	Value	Reference
CAS Number	1643-26-1	<a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>9</sub> FO <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	168.17 g/mol	<a href="#">[3]</a>
Appearance	Solid	<a href="#">[3]</a>
Melting Point	75 - 79 °C	<a href="#">[2]</a>
Purity	≥96%	<a href="#">[2]</a>
Storage Temperature	Room Temperature	<a href="#">[3]</a>

## Safety and Handling

### Hazard Identification

**3-(2-Fluorophenyl)propionic acid** is classified as a hazardous substance. The primary hazards associated with this compound are:

- Skin Irritation: Causes skin irritation.[\[2\]](#)
- Eye Irritation: Causes serious eye irritation.[\[2\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[2\]](#)
- Harmful if Swallowed: Some sources indicate the compound is harmful if swallowed.[\[3\]](#)

## Personal Protective Equipment (PPE) and Handling Guidelines

Adherence to strict safety protocols is essential when handling **3-(2-Fluorophenyl)propionic acid**. The following PPE and handling guidelines are recommended:

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood.
- Eye Protection: Wear chemical safety goggles and a face shield.

- Hand Protection: Wear appropriate chemical-resistant gloves.
- Body Protection: Wear a lab coat or other protective clothing.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.
- General Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

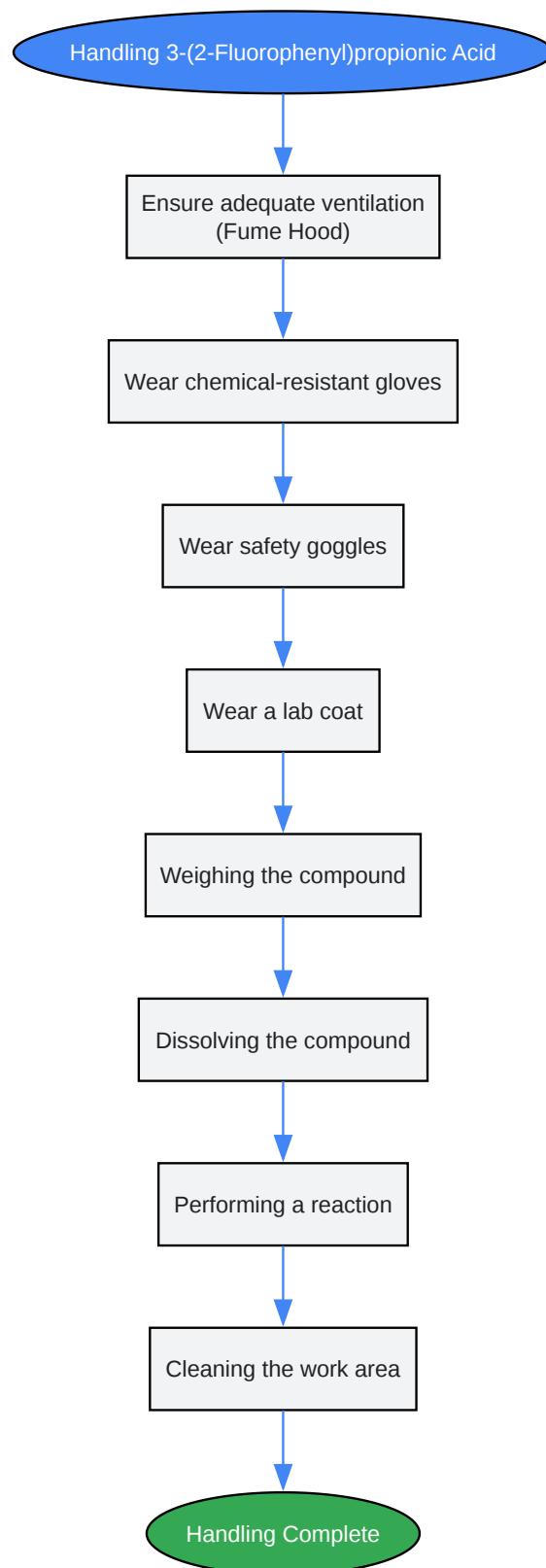
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Figure 1: Recommended Personal Protective Equipment (PPE) Workflow.

## Storage and Disposal

- Storage: Store in a tightly sealed container in a dry, well-ventilated place.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

## Toxicological Information

Quantitative toxicological data for **3-(2-Fluorophenyl)propionic acid** is limited, with many sources reporting "No data available".<sup>[4]</sup> In such cases, computational toxicology models (QSAR) can provide estimated values. It is crucial to note that these are predictions and not experimentally determined values.

Parameter	Value	Species	Route	Source
LD50 (Oral)	Data not available	-	-	[4]
LC50 (Inhalation)	Data not available	-	-	[4]
Predicted Rat Oral LD50	Moderately Toxic (500-5,000 mg/kg)	Rat	Oral	QSAR Prediction[5]

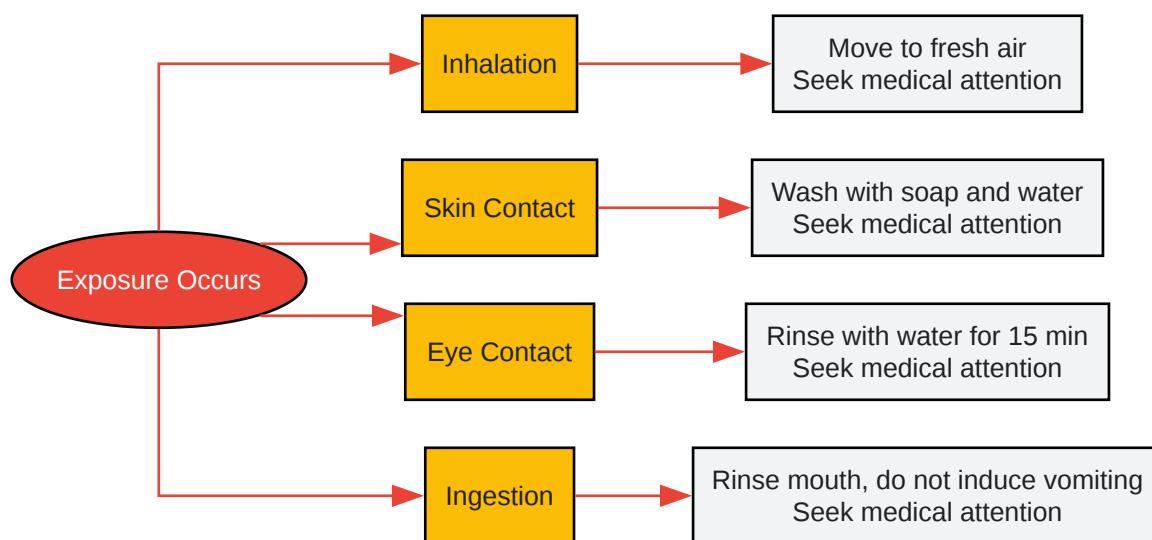
Note: The predicted toxicity is based on Quantitative Structure-Activity Relationship (QSAR) models, which estimate the biological activity of a chemical from its molecular structure.<sup>[6][7][8]</sup>

## First Aid Measures

In case of exposure to **3-(2-Fluorophenyl)propionic acid**, follow these first aid procedures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.

- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.



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Figure 2: First Aid Measures for Exposure.

## Experimental Protocols

### Synthesis of 3-(3-Fluorophenyl)propionic Acid (Illustrative)

The following is an illustrative synthesis procedure adapted from a patent for a similar compound, 3-(3-halogenophenyl) propionic acid.<sup>[9]</sup> This should be adapted and optimized for the 2-fluoro isomer by a qualified chemist.

#### Materials:

- 2-Fluorobenzyl chloride
- Dimethyl malonate
- Sodium hydroxide

- Methanol
- Hydrochloric acid
- Ethyl acetate
- Petroleum ether

**Procedure:**

- In a reaction vessel, dissolve sodium hydroxide in methanol.
- Add dimethyl malonate to the solution and heat to 50-60 °C.
- Slowly add 2-fluorobenzyl chloride to the reaction mixture while maintaining the temperature.
- After the addition is complete, continue to stir the mixture at the same temperature for a specified period.
- Distill off the methanol.
- Cool the residue and add water. Extract the aqueous layer to remove unreacted dimethyl malonate.
- The resulting intermediate is then hydrolyzed using an aqueous sodium hydroxide solution.
- The reaction mixture is then acidified with concentrated hydrochloric acid.
- Extract the product with ethyl acetate.
- The organic layer is separated, and the solvent is removed by distillation.
- The crude product is then decarboxylated by heating.
- The final product is purified by recrystallization from a suitable solvent such as petroleum ether.[9]

## Purification by Recrystallization

Recrystallization is a common technique for purifying solid organic compounds.[\[10\]](#)

General Procedure:

- Dissolve the crude **3-(2-Fluorophenyl)propionic acid** in a minimum amount of a suitable hot solvent (e.g., a mixture of ethyl acetate and heptane or petroleum ether).[\[11\]](#)[\[12\]](#)
- If insoluble impurities are present, perform a hot filtration.
- Allow the solution to cool slowly to room temperature to promote crystal formation.
- Further cool the solution in an ice bath to maximize crystal yield.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the crystals in a vacuum oven.

## Analytical Methods

A reversed-phase HPLC method can be developed for the analysis of **3-(2-Fluorophenyl)propionic acid**.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Illustrative HPLC Conditions:

- Column: C18, 150 x 4.6 mm, 5  $\mu$ m
- Mobile Phase: Acetonitrile and a phosphate buffer (e.g., 25 mM, pH 3.5) in a suitable ratio (e.g., 38:62, v/v).[\[16\]](#)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30-80 °C[\[15\]](#)[\[16\]](#)
- Detection: UV at an appropriate wavelength (e.g., 220 nm).[\[16\]](#)
- Injection Volume: 10-20  $\mu$ L

For GC-MS analysis, derivatization of the carboxylic acid group is typically required to increase volatility.[17][18]

Illustrative Derivatization and GC-MS Conditions:

- Derivatization: Esterification of the carboxylic acid can be performed using an appropriate reagent (e.g., pentafluorobenzyl bromide).[19]
- GC Column: A non-polar column such as an HP-5ms (30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness).[17]
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.[17][20]
- Oven Temperature Program: An initial temperature of 60°C, ramped to 250°C.[17]
- Injector Temperature: 250°C.[17]
- MS Ion Source Temperature: 230°C.[17]

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are essential for structural confirmation.[21][22]

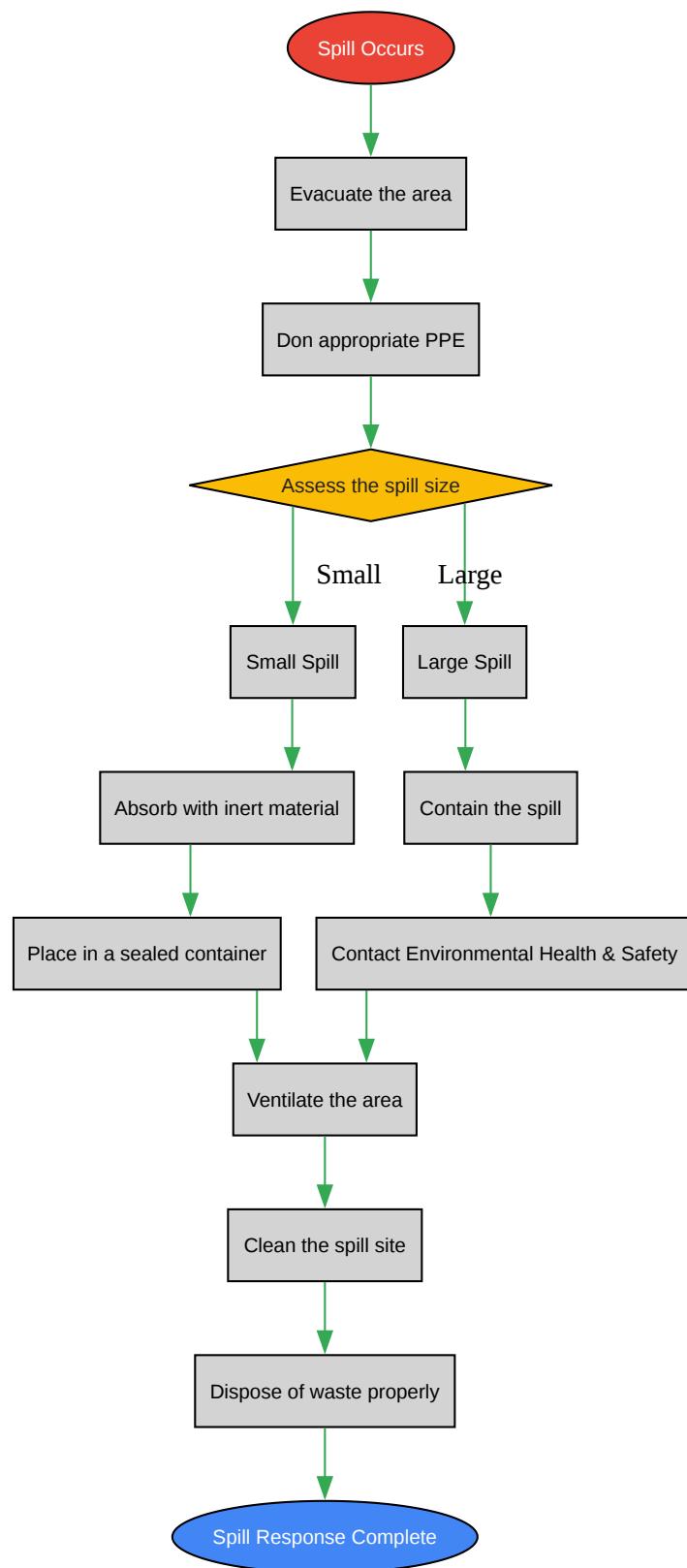
General Considerations:

- Solvent: A deuterated solvent such as  $\text{CDCl}_3$  is commonly used.[22]
- Standard: Tetramethylsilane (TMS) is used as an internal standard with a chemical shift of 0.0 ppm.[21][22]
- Expected  $^1\text{H}$  NMR Signals: Signals corresponding to the aromatic protons, the two methylene groups of the propionic acid chain, and the carboxylic acid proton.
- Expected  $^{13}\text{C}$  NMR Signals: Signals for the carbon atoms in the phenyl ring, the two aliphatic carbons, and the carbonyl carbon.[21]

## Spill and Leak Procedures

In the event of a spill, follow these procedures:

- Evacuate the area.
- Wear appropriate PPE.
- For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- For large spills, contain the spill and contact environmental health and safety personnel.
- Ventilate the area and wash the spill site after material pickup is complete.



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Figure 3: Spill Response Workflow.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations. Always consult the most current Safety Data Sheet (SDS) for **3-(2-Fluorophenyl)propionic acid** before use.

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